

# An In-depth Technical Guide to 3-(Chloromethyl)-5-methylpyridine Hydrochloride

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## Compound of Interest

**Compound Name:** 3-(Chloromethyl)-5-methylpyridine hydrochloride

**Cat. No.:** B140643

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## Abstract

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and analysis of **3-(chloromethyl)-5-methylpyridine hydrochloride** (CAS No: 1007089-84-0). This halogenated pyridine derivative is a crucial intermediate in the pharmaceutical industry, most notably in the synthesis of the second-generation antihistamine, Rupatadine. This document consolidates essential data for researchers and professionals engaged in drug discovery, process development, and quality control, offering detailed experimental protocols and characterization data.

## Molecular Structure and Chemical Properties

**3-(Chloromethyl)-5-methylpyridine hydrochloride** is a white to pale beige solid.[1][2] It is the hydrochloride salt of 3-(chloromethyl)-5-methylpyridine, enhancing its stability and water solubility.[3][4]

## Chemical Identity

Parameter	Value	Reference
IUPAC Name	3-(chloromethyl)-5-methylpyridine;hydrochloride	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	1007089-84-0	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN·HCl (or C <sub>7</sub> H <sub>9</sub> Cl <sub>2</sub> N)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	178.06 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
InChI	InChI=1S/C7H8ClN.ClH/c1-6-2-7(3-8)5-9-4-6;/h2,4-5H,3H2,1H3;1H	<a href="#">[5]</a> <a href="#">[6]</a>
SMILES	CC1=CC(=CN=C1)CCl.Cl	<a href="#">[5]</a> <a href="#">[7]</a>

## Physicochemical Properties

Property	Value	Reference
Appearance	White to pale beige solid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	154-157 °C	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
Storage	Store at 2-8°C under an inert atmosphere.	<a href="#">[2]</a> <a href="#">[10]</a>

## Molecular Structure Diagram

Caption: Molecular structure of 3-(chloromethyl)-5-methylpyridine hydrochloride.

## Spectroscopic Data

### <sup>1</sup>H NMR Spectroscopy

A representative <sup>1</sup>H NMR spectrum of 3-(chloromethyl)-5-methylpyridine hydrochloride in DMSO-d<sub>6</sub> shows the following signals:

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Number of Protons	Assignment
2.35	s	3H	-CH <sub>3</sub>
4.85	s	2H	-CH <sub>2</sub> Cl
7.45-8.20	m	2H	Pyridine-H

(Data sourced from a representative spectrum and may vary slightly based on solvent and instrument conditions)

## Experimental Protocols

### Synthesis of 3-(chloromethyl)-5-methylpyridine hydrochloride

This compound is a key intermediate in the synthesis of Rupatadine.[\[1\]](#)[\[8\]](#)[\[11\]](#) A common synthetic route involves the chlorination of 5-methylpyridine-3-methanol.[\[11\]](#)[\[12\]](#)

#### 3.1.1. Synthesis from 5-methylpyridine-3-methanol

This protocol is based on a general method described in the literature.[\[11\]](#)[\[12\]](#)[\[13\]](#)

#### Materials:

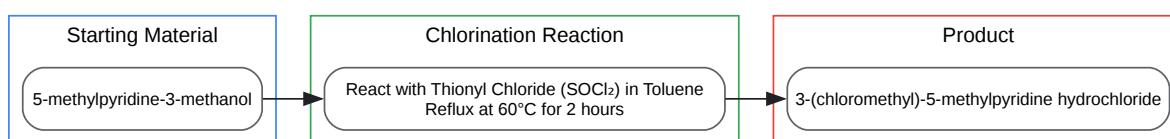
- 5-methylpyridine-3-methanol
- Thionyl chloride (SOCl<sub>2</sub>)
- Toluene

#### Procedure:

- Dissolve 5-methylpyridine-3-methanol in toluene in a reaction vessel equipped with a stirrer and a reflux condenser.
- Slowly add thionyl chloride to the solution while maintaining the temperature between 20-40°C.

- After the addition is complete, heat the reaction mixture to reflux at approximately 60°C for 2 hours.
- Monitor the reaction progress by a suitable chromatographic technique (e.g., TLC).
- Upon completion, cool the reaction mixture and remove the toluene under reduced pressure to yield the crude product.
- The crude **3-(chloromethyl)-5-methylpyridine hydrochloride** can be purified by recrystallization.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **3-(chloromethyl)-5-methylpyridine hydrochloride**.

## Applications in Drug Development

The primary application of **3-(chloromethyl)-5-methylpyridine hydrochloride** is as a key intermediate in the synthesis of Rupatadine.[1][8][11] Rupatadine is a dual antagonist of histamine H1 and platelet-activating factor (PAF) receptors, used for the treatment of allergic rhinitis and urticaria.

The synthesis of Rupatadine involves the N-alkylation of desloratadine with 3-(chloromethyl)-5-methylpyridine (the free base form of the title compound).[13][14]

## Safety and Handling

**3-(chloromethyl)-5-methylpyridine hydrochloride** is classified as harmful and an irritant.[5]

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation and serious eye irritation. May cause respiratory irritation.[5]
- Precautionary Measures: Avoid breathing dust. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.

For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**3-(chloromethyl)-5-methylpyridine hydrochloride** is a pivotal building block in medicinal chemistry, particularly for the synthesis of Rupatadine. A thorough understanding of its molecular structure, properties, and reaction chemistry is essential for researchers and professionals in the pharmaceutical sciences. This guide provides a foundational repository of technical information to support ongoing research and development efforts.

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